

Technical Guide: Decanedioic Acid-d4 (CAS No. 339080-77-2)

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Compound of Interest

Compound Name: Decanedioic acid-d4

Cat. No.: B1474412

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Decanedioic acid-d4**, a deuterated stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its application in mass spectrometry, and illustrates a typical analytical workflow.

Core Compound Information

Decanedioic acid-d4 is the deuterium-labeled analog of decanedioic acid, also known as sebacic acid. The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) applications. Its near-identical physicochemical properties to the endogenous, unlabeled compound ensure that it behaves similarly during sample extraction, chromatography, and ionization, thereby correcting for variations throughout the analytical workflow.

Table 1: Chemical and Physical Properties of **Decanedioic Acid-d4**

Property	Value	Reference
CAS Number	339080-77-2	N/A
Molecular Formula	C ₁₀ H ₁₄ D ₄ O ₄	N/A
Molecular Weight	206.27 g/mol	N/A
Appearance	White to off-white solid	[1]
Melting Point	133-137 °C (for unlabeled)	[2][3]
Boiling Point	294.5 °C at 100 mmHg (for unlabeled)	[2]
Flash Point	220 °C (for unlabeled)	[2]
Solubility	Slightly soluble in water; soluble in alcohol and ether (for unlabeled)	
Storage	Store at room temperature	

Table 2: Isotopic Purity of **Decanedioic Acid-d4**

Parameter	Specification	Analytical Method
Isotopic Purity	≥ 98 atom % D	Mass Spectrometry, NMR Spectroscopy
Deuterated Positions	2,2,9,9	NMR Spectroscopy

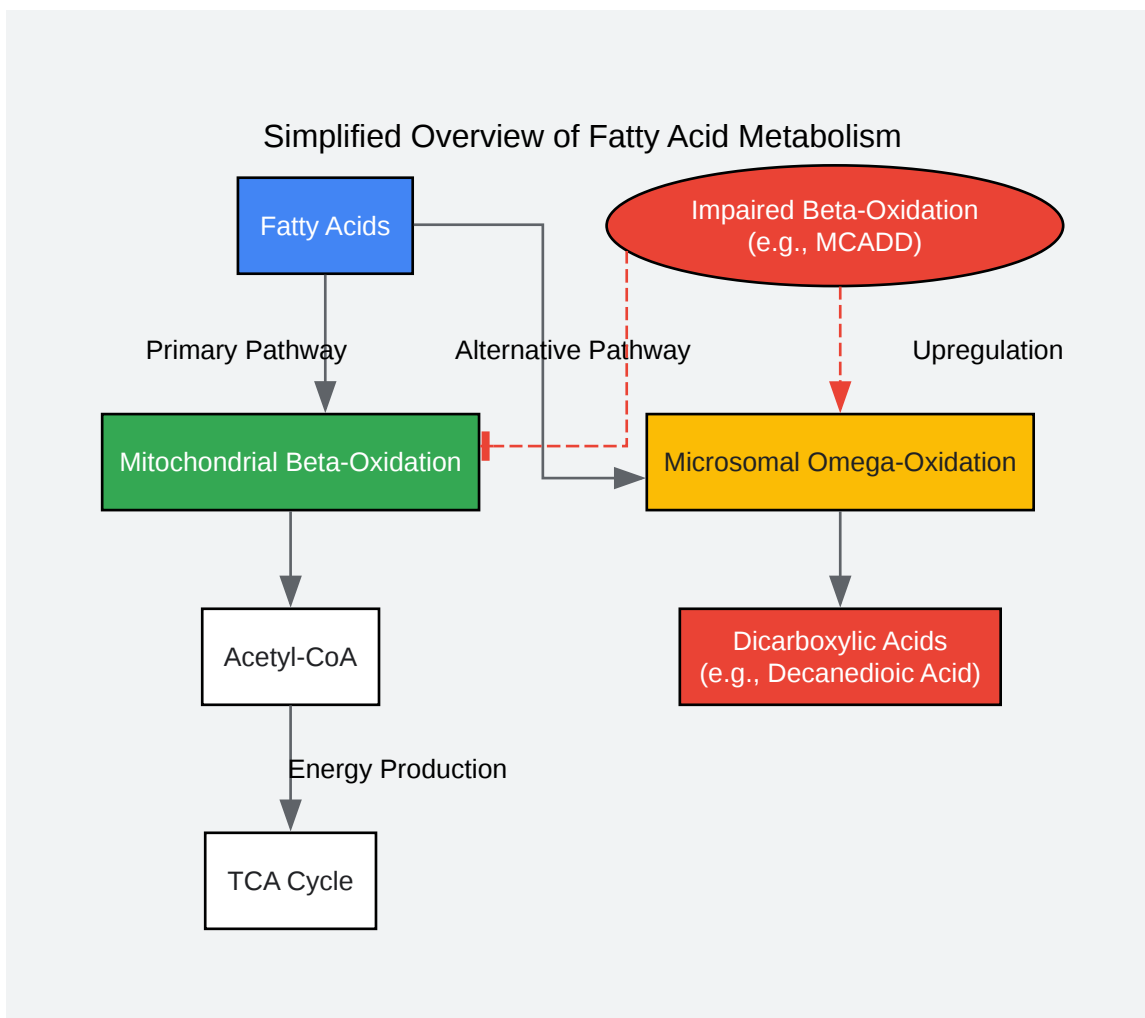
Note: Isotopic purity can vary between batches. Always refer to the Certificate of Analysis provided by the supplier for lot-specific data.

Application in Quantitative Analysis

Decanedioic acid-d4 is primarily utilized as an internal standard in stable isotope dilution assays for the precise quantification of decanedioic acid and other dicarboxylic acids in biological matrices such as plasma, urine, and tissue extracts. This technique is fundamental in metabolomics research, particularly in studies investigating fatty acid oxidation disorders and other metabolic diseases where dicarboxylic acid levels are significant biomarkers.

Signaling Pathway Context: Fatty Acid Beta-Oxidation

Decanedioic acid is a dicarboxylic acid that can be formed through the omega-oxidation of fatty acids, a process that becomes more active when beta-oxidation is impaired. In several inherited metabolic disorders, such as medium-chain acyl-CoA dehydrogenase deficiency (MCADD), the blockage of the primary fatty acid degradation pathway leads to an accumulation of medium-chain fatty acids, which are then shunted into the omega-oxidation pathway, resulting in elevated levels of dicarboxylic acids like decanedioic acid in biological fluids. The quantification of these acids is therefore critical for the diagnosis and monitoring of such conditions.



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Caption: Fatty acid metabolism pathways.

Experimental Protocol: Quantification of Decanedioic Acid in Human Plasma using LC-MS/MS

This protocol provides a representative method for the quantification of decanedioic acid in human plasma using **Decanedioic acid-d4** as an internal standard. This method is adapted from established procedures for dicarboxylic acid analysis.

Materials and Reagents

- Decanedioic acid (analytical standard)
- **Decanedioic acid-d4** (internal standard)
- Human plasma (K2-EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

Preparation of Standard and Internal Standard Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve decanedioic acid and **Decanedioic acid-d4** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of decanedioic acid by serial dilution of the stock solution with methanol:water (1:1, v/v).
- Internal Standard Working Solution (1 µg/mL): Dilute the **Decanedioic acid-d4** stock solution with methanol:water (1:1, v/v).

Sample Preparation

- Plasma Sample Aliquoting: To 100 µL of human plasma, add 10 µL of the internal standard working solution (1 µg/mL **Decanedioic acid-d4**).
- Protein Precipitation: Add 400 µL of ice-cold acetonitrile to the plasma sample, vortex for 1 minute, and centrifuge at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitution: Reconstitute the dried extract in 100 µL of the mobile phase.

LC-MS/MS Conditions

- LC System: UPLC system
- Column: C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: 5-95% B
 - 8-10 min: 95% B
 - 10-10.1 min: 95-5% B
 - 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer with electrospray ionization (ESI) in negative ion mode.
- MRM Transitions:
 - Decanedioic acid: Q1 201.1 -> Q3 183.1
 - **Decanedioic acid-d4**: Q1 205.1 -> Q3 187.1

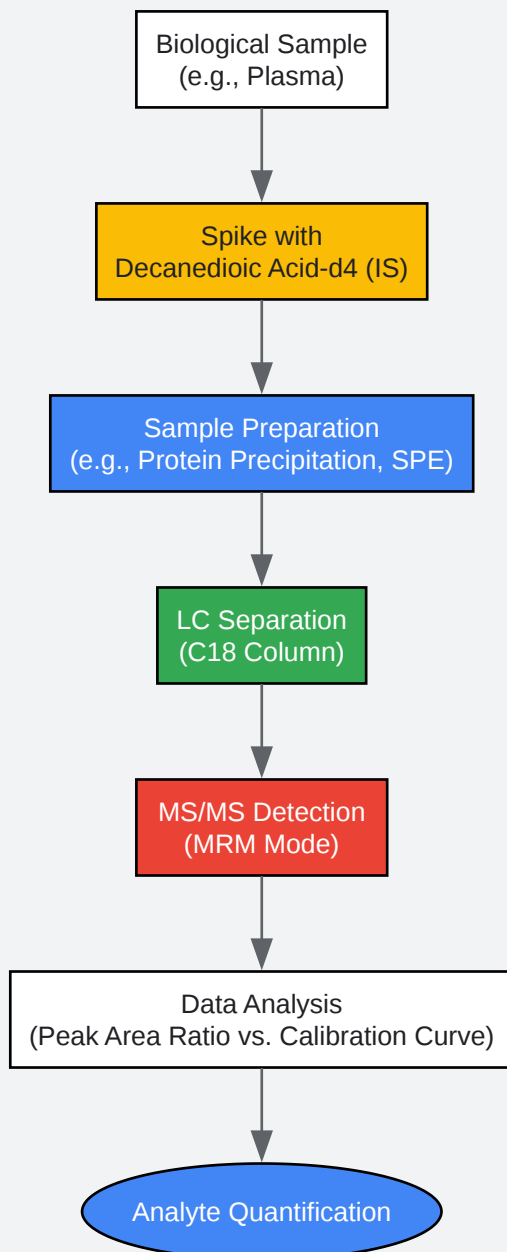
Data Analysis

The concentration of decanedioic acid in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to the calibration curve generated from the standard samples.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the quantitative analysis of a biological sample using a deuterated internal standard.

Quantitative Analysis Workflow using a Deuterated Internal Standard

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Caption: Bioanalytical workflow.

This comprehensive guide provides essential information for the effective use of **Decanedioic acid-d4** in research and development. Adherence to detailed and validated protocols is critical for achieving accurate and reproducible results.

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